

# Application Notes: Tin(IV) Oxide (SnO<sub>2</sub>) as a Photocatalyst for Degradation

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## Compound of Interest

Compound Name: Tin(4+)

Cat. No.: B1230384

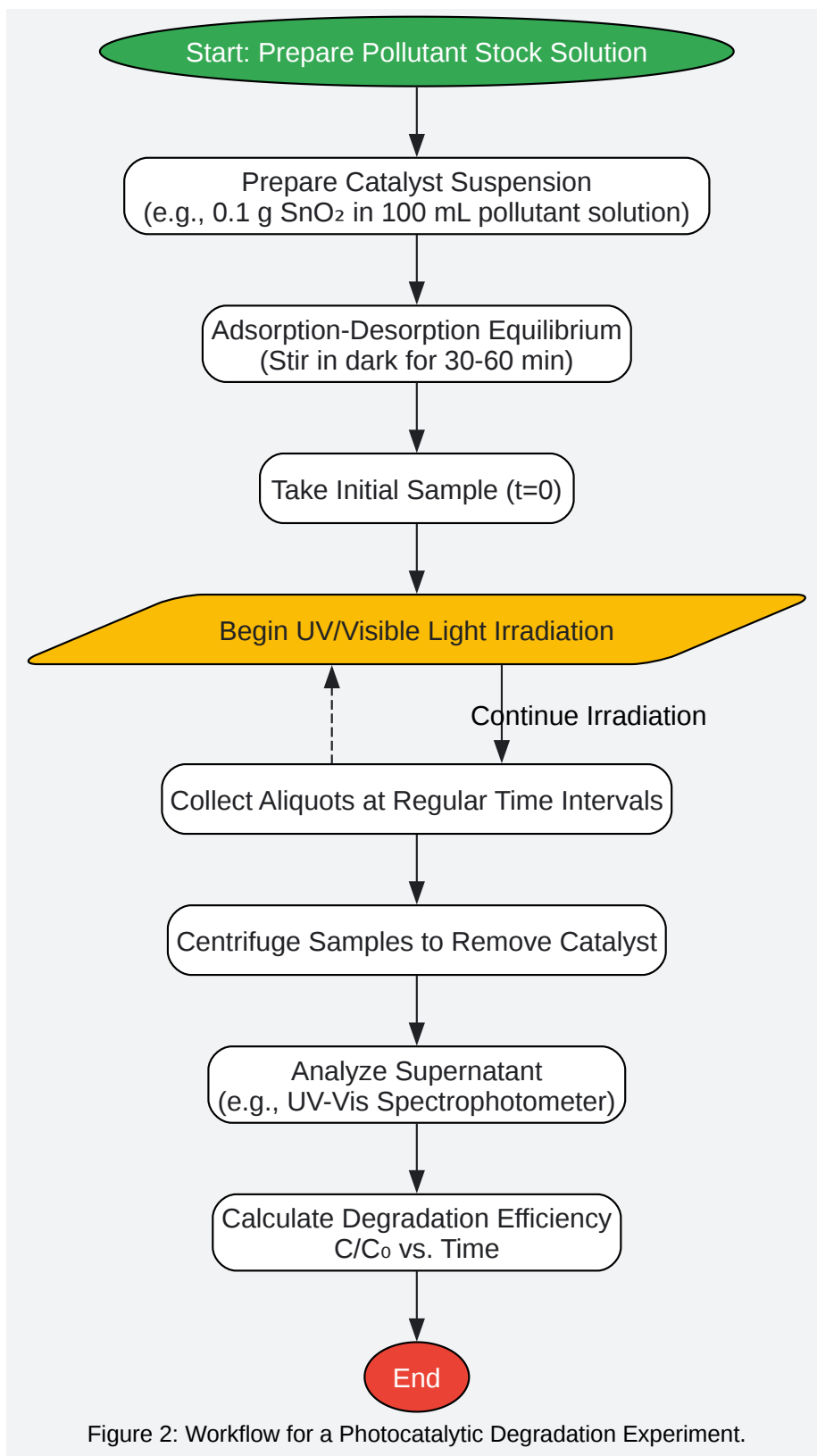
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## Introduction

Tin(IV) oxide (SnO<sub>2</sub>), also known as stannic oxide, is a versatile n-type semiconductor with a wide bandgap of approximately 3.6 eV.[1] Its notable properties, including high chemical and thermal stability, resistance to photocorrosion, non-toxicity, and low cost, make it a promising candidate for photocatalysis.[2][3] As a photocatalyst, SnO<sub>2</sub> utilizes light energy to generate highly reactive oxygen species (ROS), which can effectively degrade a wide range of persistent organic pollutants in water, including industrial dyes and pharmaceuticals.[1][3]

## Mechanism of Photocatalysis

The photocatalytic activity of SnO<sub>2</sub> is initiated when it absorbs photons with energy equal to or greater than its bandgap energy. This absorption excites an electron (e<sup>-</sup>) from the valence band (VB) to the conduction band (CB), leaving a positive hole (h<sup>+</sup>) in the VB. These charge carriers migrate to the catalyst's surface and react with adsorbed water (H<sub>2</sub>O) and oxygen (O<sub>2</sub>) molecules. The holes oxidize water to produce highly reactive hydroxyl radicals (•OH), while the electrons reduce oxygen to form superoxide radicals (•O<sub>2</sub><sup>-</sup>).[2][4][5] These ROS are powerful oxidizing agents that can break down complex organic pollutant molecules into simpler, less harmful substances like carbon dioxide (CO<sub>2</sub>) and water.[4]



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